

Personal protective equipment for handling S-Adenosyl-L-methionine tosylate

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Compound of Interest

Compound Name: S-Adenosyl-L-methionine tosylate

Cat. No.: B15564668

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Essential Safety and Handling Guide for S-Adenosyl-L-methionine Tosylate

This guide provides immediate safety, handling, and disposal protocols for **S-Adenosyl-L-methionine tosylate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: **S-Adenosyl-L-methionine tosylate**
- Synonyms: S-(5'-Adenosyl)-L-methionine p-toluenesulfonate salt, Ademetionine Disulfate Tosylate[1][2]
- CAS Number: 97540-22-2[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

S-Adenosyl-L-methionine tosylate is classified as a substance that can cause severe skin burns and serious eye damage.[2][3][4] Inhalation may also cause respiratory irritation.[5] Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)). ^{[1][4]} A face shield (minimum 8 inches) is also recommended. ^[3]	To protect against dust particles and splashes that can cause serious eye damage. ^[2] ^[3]
Hand Protection	Chemical-impermeable gloves (inspected prior to use). ^{[1][6]}	To prevent skin contact which can cause burns and irritation. ^{[2][5]}
Body Protection	A complete protective suit and fire/flamm resistant, impervious clothing. ^{[1][3][4]}	To shield the skin from accidental contact and contamination. ^[5]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced. ^{[1][4]}	To prevent inhalation of dust that can irritate the respiratory tract. ^{[3][5]}

Operational Plan for Handling S-Adenosyl-L-methionine Tosylate

A systematic approach to handling this compound, from receipt to disposal, is crucial for safety and maintaining the integrity of the substance.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.^{[1][4][5]} The recommended storage temperature is -20°C.^{[5][7]}
- Store away from incompatible materials and foodstuff containers.^{[1][4]}

Step 2: Preparation for Handling

- Work in a well-ventilated area, such as a chemical fume hood, to avoid the formation and inhalation of dust.[1][5][6]
- Ensure that an eyewash station and safety shower are readily accessible.[5]
- Don all required PPE as specified in the table above.

Step 3: Weighing and Aliquoting

- Handle the powder carefully to minimize dust generation.[5]
- Use non-sparking tools to prevent ignition sources.[1][4]
- For dissolution, **S-Adenosyl-L-methionine tosylate** is freely soluble in water.[8]

Step 4: Post-Handling and Cleanup

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][5]
- Clean all equipment and the work area to remove any residual chemical.
- Contaminated clothing should be removed immediately and washed before reuse.[4][5]

Emergency Procedures

Spill Response

- Evacuate: Immediately evacuate personnel from the spill area.[1]
- Ventilate: Ensure the area is well-ventilated.[1]
- Contain: Prevent further spillage if it is safe to do so.[4] Do not allow the chemical to enter drains.[4][6]
- Clean-up:
 - Wear full PPE, including respiratory protection.

- Use a vacuum or sweep up the spilled material and place it into a suitable, closed container for disposal.[5][6]
- Avoid creating dust.[3][6]
- Remove all sources of ignition.[1][4]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][4][5] Do not use mouth-to-mouth resuscitation.[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][3][5]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[1][2][5]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][5]

Disposal Plan

All waste containing **S-Adenosyl-L-methionine tosylate** must be treated as hazardous waste.

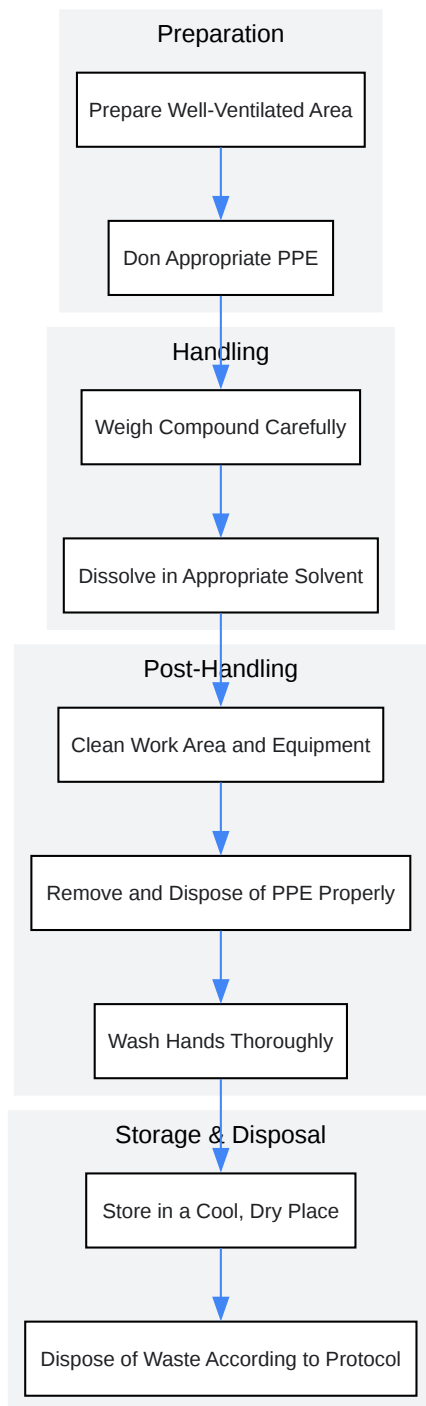
- Chemical Waste: Dispose of the contents and container at an approved waste disposal plant. [5] This can be done through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1][4]

- Contaminated Materials: Any materials used for cleaning up spills or contaminated during handling (e.g., gloves, wipes) should be placed in a sealed container and disposed of as hazardous waste.[\[3\]](#)[\[6\]](#)
- Do not discharge into sewer systems or the environment.[\[1\]](#)[\[4\]](#)

Diagrams for Procedural Guidance

The following diagrams provide a visual representation of the handling workflow and emergency spill response.

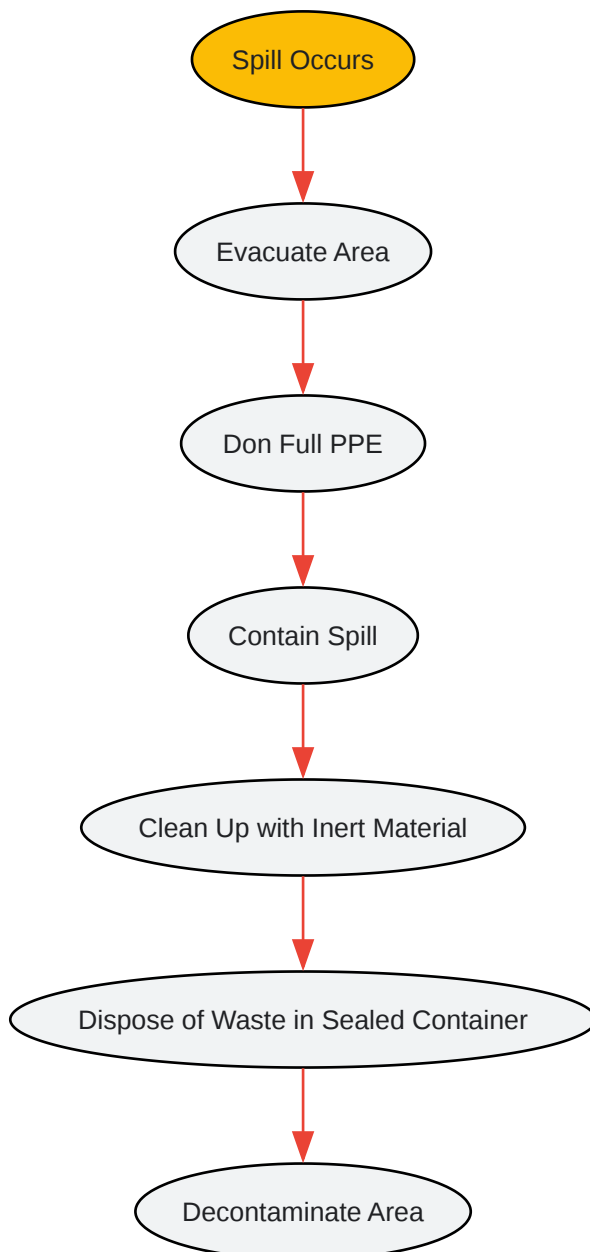
Handling Workflow for S-Adenosyl-L-methionine Tosylate



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Caption: Handling Workflow Diagram.

Spill Response Protocol



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Caption: Spill Response Flowchart.

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